

Application Notes and Protocols for FlexiVent Methacholine Challenge

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Compound of Interest

Compound Name: Methacholine bromide

Cat. No.: B041356

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The FlexiVent system is a widely used instrument for detailed preclinical assessment of respiratory mechanics in vivo.^{[1][2]} A common application is the methacholine challenge, a bronchoprovocation test used to assess airway hyperresponsiveness (AHR), a key feature of asthma.^{[3][4]} This document provides a detailed standard operating procedure for conducting a methacholine challenge in mice using the FlexiVent system.

The forced oscillation technique (FOT) employed by the FlexiVent allows for the partitioning of the respiratory system's response into central airways and lung tissue mechanics, offering deep insights into the site and nature of airway constriction.^[1] By delivering increasing doses of an aerosolized bronchoconstrictor like methacholine, researchers can generate robust dose-response curves to characterize AHR with high precision and reproducibility.

Experimental Protocols

Equipment and Reagent Preparation

1.1. FlexiVent System Setup:

- Ensure the FlexiVent FX system and the accompanying flexiWare software are turned on and properly initialized.
- Select the appropriate FX module and adapter for the subject size (e.g., for mice).

- Connect the tubing and ensure all connections are secure to prevent leaks.
- Integrate the Aeroneb ultrasonic nebulizer into the inspiratory line of the system using the appropriate adapter. The nebulizer allows for precise delivery of aerosolized methacholine.
- Calibrate the FlexiVent system, including pressure and volume, according to the manufacturer's instructions. This typically involves a two-point calibration for the pressure channel (0 cmH₂O and approximately 30 cmH₂O).

1.2. Subject Preparation:

- Anesthetize the mouse using a suitable anesthetic agent (e.g., ketamine/xylazine). The choice of anesthetic can influence respiratory mechanics and should be consistent throughout a study.
- Once the animal is deeply anesthetized (confirmed by lack of pedal withdrawal reflex), perform a tracheotomy by making a small incision in the neck to expose the trachea.
- Insert a tracheal cannula of the appropriate size and secure it firmly with surgical suture to ensure an airtight seal.
- Connect the cannulated animal to the Y-tubing of the FlexiVent ventilator. Ensure the animal is positioned to avoid any twisting or occlusion of the trachea.

1.3. Methacholine Preparation:

- Prepare a stock solution of methacholine (MCh) in sterile saline (e.g., 50 mg/mL).
- Perform serial dilutions of the stock solution to create a range of concentrations to be used for the dose-response challenge. The specific concentrations may vary depending on the animal model and study objectives.

Experimental Procedure

2.1. Mechanical Ventilation and Baseline Measurements:

- Once connected to the ventilator, the animal will be mechanically ventilated. Typical ventilation parameters for a mouse are a respiratory rate of 150 breaths/min, a tidal volume

of 10 mL/kg, and a positive end-expiratory pressure (PEEP) of 3 cmH₂O.

- To standardize volume history, perform a deep inflation maneuver (e.g., inflating the lungs to 30 cmH₂O over 3 seconds). This helps to open any closed airways and ensure a consistent starting lung volume for all subjects.
- Obtain stable baseline measurements of respiratory mechanics. This is typically done by performing a series of perturbations, such as the "SnapShot" or "Quick Prime-3" perturbations, in triplicate.

2.2. Methacholine Challenge:

- Begin the challenge by nebulizing the vehicle control (saline) for a set duration (e.g., 10-90 seconds).
- Following the saline challenge, record respiratory mechanics measurements periodically for a few minutes to establish the post-saline baseline.
- Proceed with the methacholine dose-response by administering increasing concentrations of MCh.
- After each MCh nebulization, perform a series of closely spaced measurements (e.g., every 10-15 seconds) for approximately 3 minutes to capture the peak bronchoconstrictor response.
- Allow for a recovery period between doses if necessary, although many protocols proceed directly to the next concentration.

Data Acquisition and Analysis

- The flexiWare software automatically calculates and displays various parameters of respiratory mechanics.
- The primary outcomes of interest in a methacholine challenge are typically:
 - Resistance (R_{rs}): A measure of the total opposition to airflow in the respiratory system.

- Elastance (Ers): The reciprocal of compliance, representing the stiffness of the respiratory system.
- Compliance (Crs): A measure of the distensibility of the lungs and chest wall.
- The forced oscillation technique can further partition these parameters into:
 - Newtonian resistance (Rn): Resistance of the central airways.
 - Tissue damping (G): Related to tissue resistance and energy dissipation in the lung periphery.
 - Tissue elastance (H): Represents the stiffness of the lung tissue.
- For each subject, plot the peak response for each parameter against the corresponding methacholine concentration to generate dose-response curves.
- The area under the curve (AUC) can also be calculated to represent the total response to methacholine.

Data Presentation

Table 1: Typical Ventilation Parameters for Mice

Parameter	Value	Unit
Respiratory Rate	150	breaths/min
Tidal Volume	10	mL/kg
Positive End-Expiratory Pressure (PEEP)	2-3	cmH ₂ O
Inspiratory:Expiratory Ratio	2:3	-

Table 2: Example Methacholine Dose-Response Concentrations

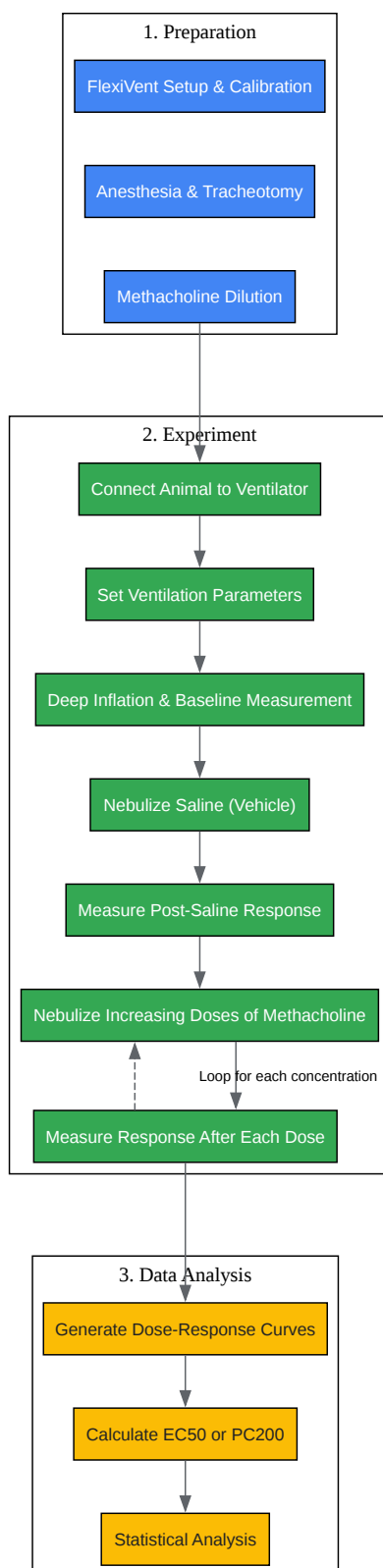
Dose	Concentration (mg/mL)
Baseline (Saline)	0
Dose 1	0.1
Dose 2	0.3
Dose 3	1.0
Dose 4	3.0
Dose 5	10.0
Dose 6	30.0

Note: These concentrations are examples and should be optimized for the specific animal model and study design.

Table 3: Key Respiratory Mechanics Parameters Measured by FlexiVent

Parameter	Abbreviation	Description
Respiratory System Resistance	Rrs	Total resistance of the respiratory system.
Respiratory System Elastance	Ers	Total elastance (stiffness) of the respiratory system.
Respiratory System Compliance	Crs	Total compliance (distensibility) of the respiratory system.
Newtonian Resistance	Rn	Resistance of the large, central airways.
Tissue Damping	G	Reflects energy dissipation in the lung tissues.
Tissue Elastance	H	Represents the stiffness of the lung tissues.

Mandatory Visualization



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Caption: Experimental workflow for a FlexiVent methacholine challenge.

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